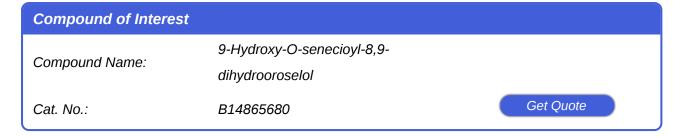


# "9-Hydroxy-O-senecioyl-8,9-dihydrooroselol discovery and history"

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to **9-Hydroxy-O-senecioyl-8,9-dihydrooroselol**: Discovery and History

# For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery and history of the natural product **9-Hydroxy-O-senecioyl-8,9-dihydrooroselol**, a coumarin derivative. The information is tailored for researchers, scientists, and professionals in the field of drug development, with a focus on its isolation, structural elucidation, and physicochemical properties.

### **Discovery and Nomenclature**

The compound 8(S),9(R)-**9-Hydroxy-O-senecioyl-8,9-dihydrooroselol** was first reported in a 1970 publication in the journal Acta Chemica Scandinavica. Researchers E. Lemmich, J. Lemmich, and B. E. Nielsen isolated and characterized this coumarin from the fruits of Peucedanum oreoselinum (L.) Moench. The stereochemistry was established as 8(S),9(R) in this seminal work.

## **Physicochemical and Spectroscopic Data**



The initial characterization of **9-Hydroxy-O-senecioyl-8,9-dihydrooroselol** provided key quantitative data that were instrumental in determining its structure. These findings are summarized in the table below.

Property	Value	Reference
Molecular Formula	C19H20O6	[1]
Melting Point	132-135 °C (from methylene chloride-petroleum ether)	[1]
Optical Rotation	[α]D <sup>20</sup> +113° (c 0.6, CH <sub>2</sub> OH)	[1]
Elemental Analysis	Found: C 66.13%; H 6.00%. Calculated for C <sub>19</sub> H <sub>20</sub> O <sub>6</sub> : C 66.27%; H 5.85%	[1]

<sup>1</sup>H NMR Spectral Data of the Senecioyl Moiety: The proton nuclear magnetic resonance (<sup>1</sup>H NMR) spectrum provided characteristic signals for the senecioyl group attached to the core structure.

Protons	Chemical Shift (δ)	Multiplicity	Coupling Constant (J)	Reference
gem-dimethyl	1.87	doublet	ca. 1 cps	[1]
gem-dimethyl (3H)	2.13	doublet	ca. 1 cps	[1]
vinylic proton (1H)	5.65	multiplet	N/A	[1]

## **Experimental Protocols**

The isolation and structural confirmation of **9-Hydroxy-O-senecioyl-8,9-dihydrooroselol** involved a multi-step process, including extraction, chromatographic separation, and chemical modification.



### **Isolation from Peucedanum oreoselinum**

The compound was isolated from an extract of the fruits of Peucedanum oreoselinum. The general workflow for its isolation is as follows:

- Extraction: The plant material was extracted to obtain a crude mixture of natural products.
- Chromatography: The crude extract was subjected to column chromatography on silica gel.
- Elution: A gradient elution system was employed, starting with benzene and gradually adding ethyl acetate (2-10%).
- Crystallization: The fractions containing the target compound were collected and the compound was crystallized from a solvent mixture of methylene chloride and petroleum ether.[1]

#### **Structural Confirmation via Acetylation**

To confirm the presence of a hydroxyl group and to aid in structural elucidation, **9-Hydroxy-O-senecioyl-8,9-dihydrooroselol** was acetylated.

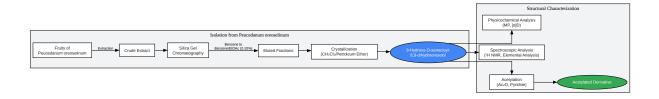
- Reaction: 40 mg of the compound was treated with a mixture of acetic anhydride and pyridine.[1]
- Work-up: The reaction was allowed to proceed at room temperature for 4 hours, after which
  the mixture was poured into water and extracted with methylene chloride.[1]
- Purification: The organic layer was washed sequentially with 1 N sulfuric acid, sodium
  hydrogen carbonate solution, water, and saturated sodium chloride solution. After drying and
  evaporation of the solvent, the resulting product was analyzed.[1]

The identity of the acetylation product was confirmed by comparison with a related compound, which solidified the structural assignment of the parent molecule.[1]

## Visualized Experimental Workflow

The following diagram illustrates the key steps in the isolation and characterization of **9- Hydroxy-O-senecioyl-8,9-dihydrooroselol**.





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Caption: Workflow for the isolation and characterization of **9-Hydroxy-O-senecioyl-8,9-dihydrooroselol**.

#### **Conclusion and Future Directions**

The discovery of **9-Hydroxy-O-senecioyl-8,9-dihydrooroselol** from Peucedanum oreoselinum in 1970 marked an important contribution to the field of natural product chemistry. The detailed experimental work provided a solid foundation for the structural understanding of this coumarin. While the initial research focused on its isolation and characterization, further studies are warranted to explore its biological activity and potential therapeutic applications. Professionals in drug development may find this compound to be a valuable starting point for the design of novel therapeutic agents, given the known diverse biological activities of other coumarin derivatives. Further screening for its pharmacological profile is a logical next step in its scientific journey.

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#### References

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- To cite this document: BenchChem. ["9-Hydroxy-O-senecioyl-8,9-dihydrooroselol discovery and history"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14865680#9-hydroxy-o-senecioyl-8-9dihydrooroselol-discovery-and-history]

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